

Personal protective equipment for handling Z-Thioprolyl-Thioproline

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Compound of Interest

Compound Name: *Z-Thioprolyl-Thioproline*

Cat. No.: *B12401028*

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Essential Safety and Handling Guide for Z-Thioprolyl-Thioproline

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Z-Thioprolyl-Thioproline**. It includes detailed operational and disposal plans to ensure laboratory safety and proper chemical management.

Personal Protective Equipment (PPE)

Appropriate PPE is critical when handling **Z-Thioprolyl-Thioproline** due to its potential hazards, which include being toxic if swallowed, harmful in contact with skin or if inhaled, and causing skin and serious eye irritation.[\[1\]](#)[\[2\]](#) The following table summarizes the required PPE.

Body Part	Recommended Protection	Specification
Eyes/Face	Safety glasses with side-shields or goggles; face shield	Conforming to EN166 or NIOSH (US)
Hands	Chemical-resistant gloves	Material: Nitrile rubber, minimum layer thickness 0.11 mm. Splash contact.
Body	Protective clothing; lab coat	---
Respiratory	Dust mask or respirator	Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU).

Hazard Identification and First Aid

Pictograms:



Signal Word: Danger[2]

Hazard Statements:[1][2]

- H301: Toxic if swallowed.
- H312 + H332: Harmful in contact with skin or if inhaled.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

First Aid Measures:[1]

- If swallowed: Immediately call a POISON CENTER or doctor. Rinse mouth.
- If on skin: Wash with plenty of water. Call a POISON CENTER or doctor if you feel unwell.
- If inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.
- If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

Operational Plans

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, especially when handling the powdered form to avoid dust generation.[\[1\]](#)
- Ensure an eyewash station and safety shower are readily accessible.

Handling Protocol

- Preparation: Before handling, ensure all necessary PPE is worn correctly. Prepare the work area by covering surfaces with absorbent, disposable bench paper.
- Weighing: Conduct weighing of the solid compound within a chemical fume hood or a ventilated balance enclosure to minimize inhalation of dust.
- Dissolving: When preparing solutions, add the solid **Z-Thioprolyl-Thioproline** to the solvent slowly to avoid splashing. Use a compatible solvent as indicated by the experimental protocol.
- Post-Handling: After handling, thoroughly wash hands and any exposed skin with soap and water. Decontaminate all surfaces and equipment used.

Experimental Protocol: Synthesis of a Z-Protected Dipeptide

The following is a representative protocol for the synthesis of a dipeptide like **Z-Thioproyl-Thioproline**, based on general solid-phase peptide synthesis (SPPS) principles. The benzyloxycarbonyl (Z) group is a common amine protecting group in peptide synthesis.

Objective: To synthesize a Z-protected thioproline-containing dipeptide on a solid support.

Materials:

- Fmoc-Thioproline-Wang resin
- Z-Thioproline
- N,N'-Diisopropylcarbodiimide (DIC)
- Hydroxybenzotriazole (HOBr)
- Piperidine solution (20% in DMF)
- Dichloromethane (DCM)
- N,N-Dimethylformamide (DMF)
- Trifluoroacetic acid (TFA) cleavage cocktail (e.g., 95% TFA, 2.5% water, 2.5% triisopropylsilane)
- Solid-phase synthesis vessel
- Shaker

Methodology:

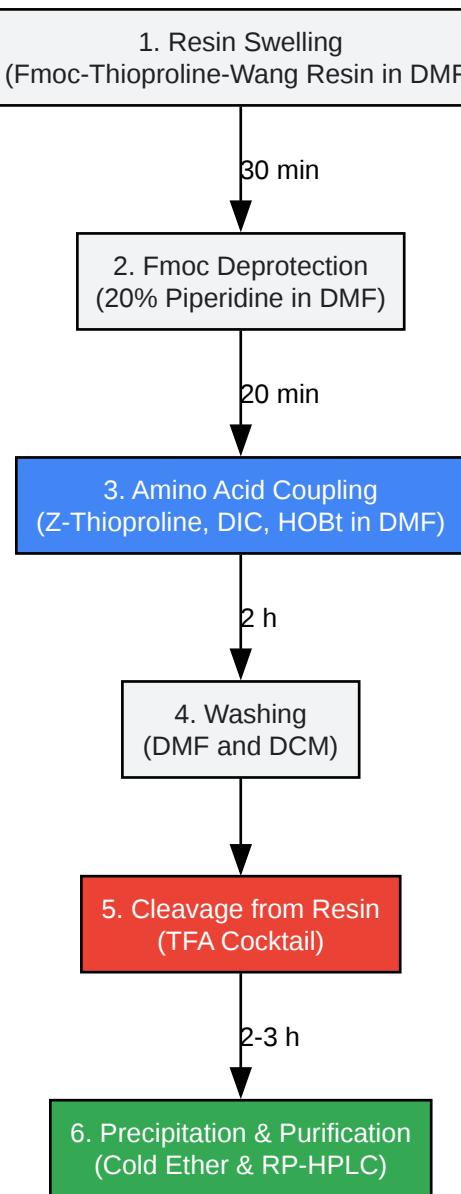
- Resin Swelling: Swell the Fmoc-Thioproline-Wang resin in DMF for 30 minutes in the synthesis vessel.
- Fmoc Deprotection:
 - Drain the DMF.
 - Add the 20% piperidine in DMF solution to the resin.

- Shake for 5 minutes. Drain.
- Repeat the piperidine treatment for another 15 minutes.
- Wash the resin thoroughly with DMF (3 times) and DCM (3 times) to remove residual piperidine.
- Amino Acid Coupling:
 - In a separate vial, dissolve Z-Thioproline (2 eq), HOBt (2 eq), and DIC (2 eq) in DMF.
 - Allow the mixture to pre-activate for 5 minutes.
 - Add the activated amino acid solution to the deprotected resin.
 - Shake the reaction vessel for 2 hours at room temperature.
 - Perform a Kaiser test to confirm the completion of the coupling reaction. If the test is positive (indicating free amines), repeat the coupling step.
- Washing: Wash the resin with DMF (3 times) and DCM (3 times) to remove excess reagents.
- Cleavage and Deprotection:
 - Dry the resin under vacuum.
 - Add the TFA cleavage cocktail to the resin.
 - Gently agitate for 2-3 hours at room temperature.
 - Filter the resin and collect the filtrate containing the cleaved peptide.
 - Precipitate the peptide by adding cold diethyl ether.
 - Centrifuge to pellet the peptide, decant the ether, and repeat the ether wash.
 - Dry the crude peptide product under vacuum.

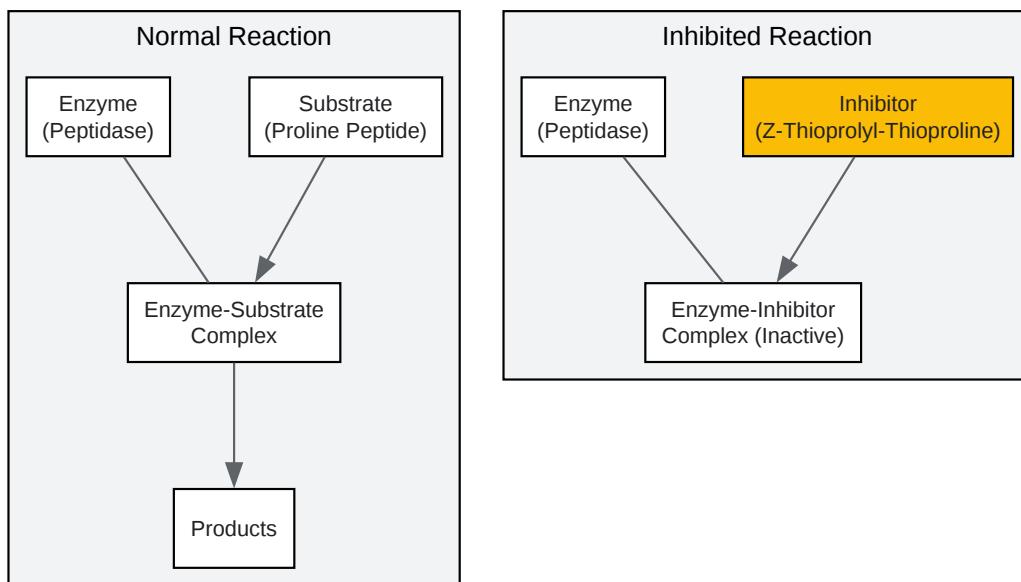
- Purification: Purify the crude peptide using reverse-phase high-performance liquid chromatography (RP-HPLC).

Experimental Workflow Diagram

Solid-Phase Synthesis of Z-Thioprolyl-Thioproline



Mechanism of Competitive Enzyme Inhibition

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References

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